Technical Deep Dive: DLin-MC2-DMA in Lipid Nanoparticle Formulation

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Compound of Interest

Compound Name:	*DLin-MC2-DMA*
Cat. No.:	*B10857451*

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Executive Summary

DLin-MC2-DMA (CAS 1221271-55-1) is a synthetic ionizable cationic lipid belonging to the dilinoleyl-dimethylamino family. Structurally defined as [(6Z,9Z,28Z,31Z)-heptatriaconta-6,9,28,31-tetraen-19-yl] 3-(dimethylamino)propanoate, it serves as a critical functional analog to the clinically approved DLin-MC3-DMA. While MC3 utilizes a butanoate (4-carbon) linker, MC2 features a propanoate (3-carbon) linker, a subtle structural modification that alters its pKa, biodegradability, and fusogenicity.

This guide details the physicochemical role of **DLin-MC2-DMA** in Lipid Nanoparticles (LNPs), providing a validated protocol for encapsulating nucleic acid payloads (siRNA/mRNA) and analyzing the lipid's specific contribution to endosomal escape.

Part 1: Chemical Identity & Mechanistic Role

Structural Architecture

The efficacy of **DLin-MC2-DMA** stems from its three distinct domains:

- Hydrophobic Tail: Two linoleyl chains ((6Z,9Z)-octadeca-6,9-dienyl) that drive self-assembly into the lipid bilayer and ensure compatibility with helper lipids like DSPC.

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- Linker Region: A propanoate ester linkage. This is the defining feature distinguishing it from MC3 (butanoate). The shorter linker length influences the spatial orientation of the headgroup and the lipid's cone angle, affecting the LNP's polymorphic phase transition temperature.

- Ionizable Headgroup: A dimethylamino moiety. At physiological pH (7.4), this group remains largely neutral, minimizing toxicity and interaction with anionic serum proteins. In the acidic environment of the endosome (pH 5.0–6.0), it protonates, becoming cationic.

Mechanism of Action: The Proton Sponge & Phase Transition

DLin-MC2-DMA acts as the primary driver for endosomal escape.

- Encapsulation (pH 4.0): During formulation, the buffer is acidic. The tertiary amine protonates (positive charge), electrostatically binding to the anionic phosphate backbone of the mRNA/siRNA, collapsing it into a dense core.

- Circulation (pH 7.4): The lipid deprotonates, becoming neutral. This prevents rapid clearance by the reticuloendothelial system (RES).

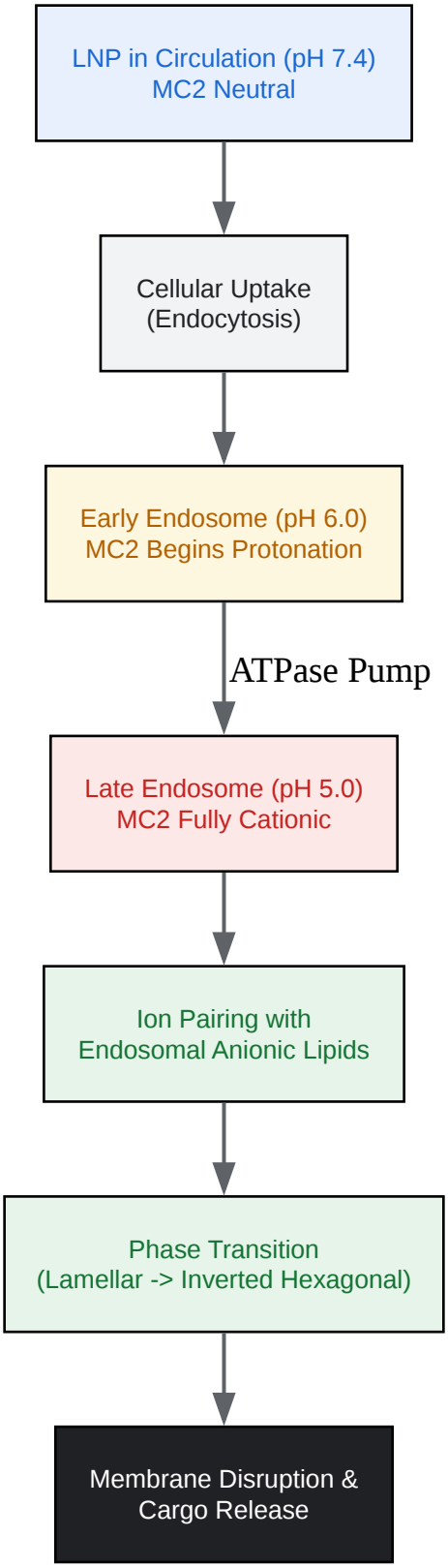
- Endosomal Escape (pH < 6.0): Upon endocytosis, the endosomal pump acidifies the compartment. **DLin-MC2-DMA** reprotonates. The cationic charge interacts with anionic lipids (like phosphatidylserine) in the endosomal membrane, inducing a transition from a stable lamellar phase (

) to a fusogenic inverted hexagonal phase (

). This disrupts the membrane, releasing the cargo into the cytosol.

Visualization: Endosomal Escape Pathway

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Caption: Kinetic pathway of **DLin-MC2-DMA** mediated endosomal escape triggered by pH acidification.

Part 2: Formulation Protocol (Microfluidic Mixing)

This protocol uses a staggered herringbone micromixer (e.g., NanoAssemblr) to produce LNPs with a target size of 60–80 nm and PDI < 0.1.

Materials Preparation

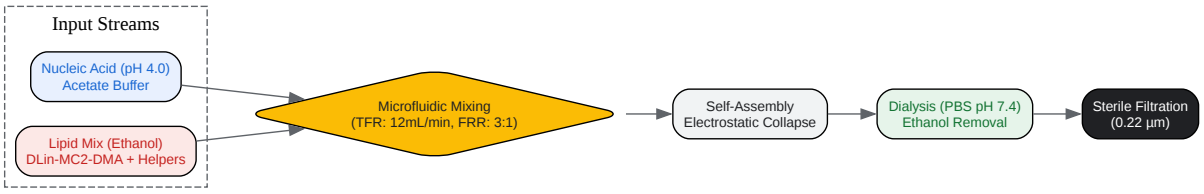
- Lipid Phase (Organic): Dissolve lipids in 100% Ethanol.
  - Molar Ratio: 50:10:38.5:1.5 (**DLin-MC2-DMA** : DSPC : Cholesterol : PEG-2000-DMG).
  - Total Lipid Concentration: 10–20 mM.
- Aqueous Phase:
  - Buffer: 50 mM Sodium Acetate, pH 4.0 (RNase-free).
  - Payload: mRNA or siRNA diluted to target N/P ratio (typically N/P = 6).

Execution Workflow

- Flow Rate Configuration: Set Total Flow Rate (TFR) to 12 mL/min.
- Flow Ratio: Set Flow Rate Ratio (FRR) to 3:1 (Aqueous : Ethanol).
- Mixing: Inject both streams simultaneously. The rapid increase in polarity causes the hydrophobic lipids to precipitate out of solution, while the cationic MC2 binds the nucleic acid.
- Dialysis/Buffer Exchange: Immediately dialyze against 1x PBS (pH 7.4) for 12–24 hours using a 20 kDa MWCO cassette to remove ethanol and neutralize the pH.
- Sterile Filtration: Pass through a 0.22 µm PES filter.

Visualization: Formulation Workflow

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Caption: Microfluidic assembly workflow for **DLin-MC2-DMA** LNPs ensuring controlled precipitation.

Part 3: Comparative Analysis & Data Interpretation

DLin-MC2-DMA vs. Analogs

The choice between MC2, MC3, and KC2 depends on the specific therapeutic index required. MC2 provides a middle ground in linker length, affecting its biodegradability profile.

Feature	DLin-MC2-DMA	DLin-MC3-DMA	DLin-KC2-DMA
Linker Structure	Propanoate (3-carbon)	Butanoate (4-carbon)	Dioxolane Ring
Apparent pKa	~6.2 – 6.5	6.44	~6.7
In Vivo Potency	High (Liver/Spleen)	Very High (Liver)	High (Antigen Presenting Cells)
Biodegradability	Ester-mediated hydrolysis	Optimized ester hydrolysis	Slower degradation
Clinical Status	Research Tool	Clinically Approved (Onpattro)	Pre-clinical

Critical Quality Attributes (CQAs)

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To validate the formulation, the following metrics must be met:

Attribute	Method	Acceptance Criteria	Troubleshooting
Particle Size	Dynamic Light Scattering (DLS)	60 – 100 nm	If >100nm, increase flow rate or FRR.
Polydispersity (PDI)	DLS	< 0.2 (Ideal < 0.1)	If >0.2, check lipid purity or mixing speed.
Encapsulation Efficiency	RiboGreen Assay (+/- Triton X)	> 85%	If low, verify N/P ratio and buffer pH.
Zeta Potential	Electrophoretic Light Scattering	-5 to +5 mV (at pH 7.4)	If highly positive, ensure full dialysis.

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